

Inosine-5'-diphosphate disodium shelf life and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Inosine-5'-diphosphate disodium*

Cat. No.: *B15603084*

[Get Quote](#)

Technical Support Center: Inosine-5'-diphosphate Disodium Salt

This technical support center provides essential information on the shelf life, storage, and handling of **Inosine-5'-diphosphate disodium** salt (IDP). It also offers troubleshooting guidance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid Inosine-5'-diphosphate disodium salt?

For long-term storage, it is recommended to store solid **Inosine-5'-diphosphate disodium** salt at -20°C.[1][2] Some suppliers may indicate storage at room temperature, but for maintaining maximum stability, colder temperatures are preferable.[3] The compound should be kept in a tightly sealed container to protect it from moisture.

Q2: How long can I store Inosine-5'-diphosphate disodium salt?

While specific shelf-life data for **Inosine-5'-diphosphate disodium** salt is not consistently provided by all suppliers, related compounds like Inosine-5'-monophosphate disodium salt are reported to have a shelf life of up to 24 months when stored correctly.[4] For optimal results, it is best to refer to the manufacturer's certificate of analysis for lot-specific expiry dates.

Q3: What is the stability of **Inosine-5'-diphosphate disodium** salt in an aqueous solution?

Stock solutions of similar nucleotide compounds, like Inosine-5'-monophosphate disodium salt, are stable for up to 6 months when stored at -80°C and for 1 month at -20°C.[5] It is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation. A study on the hydrolysis of inosine phosphate in aqueous solutions indicates that it can degrade into inosine and hypoxanthine.[6][7]

Q4: How should I prepare an aqueous solution of **Inosine-5'-diphosphate disodium** salt?

The disodium salt is soluble in water.[1] To prepare a stock solution, dissolve the powder in high-purity, nuclease-free water. Gentle vortexing can aid in dissolution. For sensitive applications, it is advisable to filter-sterilize the solution through a 0.22 µm filter before use.[5]

Storage and Shelf Life Summary

The following table summarizes the recommended storage conditions and expected shelf life for **Inosine-5'-diphosphate disodium** salt and its solutions.

Form	Storage Temperature	Shelf Life	Key Considerations
Solid Powder	-20°C	Up to 24 months (inferred)[4]	Keep tightly sealed and protected from moisture.
Room Temperature	Shorter-term	Refer to manufacturer's specifications.[3]	
Aqueous Solution	-80°C	Up to 6 months[5]	Aliquot to avoid freeze-thaw cycles.
-20°C	Up to 1 month[5]	Aliquot to avoid freeze-thaw cycles.	

Disclaimer: Much of the detailed stability and shelf-life data is for the closely related compound Inosine-5'-monophosphate disodium salt. While these recommendations are likely applicable to

the diphosphate form, it is always best to consult the manufacturer-specific documentation for your product.

Troubleshooting Guide

This guide addresses common issues that may arise during experiments using **Inosine-5'-diphosphate disodium** salt.

Issue 1: Inconsistent or unexpected experimental results.

- Possible Cause: Degradation of the **Inosine-5'-diphosphate disodium** salt.
 - Solution:
 - Verify Storage: Ensure the compound has been stored at the correct temperature and protected from moisture.
 - Check Solution Age: If using a stock solution, confirm it is within its recommended shelf life (see table above).
 - Prepare Fresh Solution: If degradation is suspected, prepare a fresh solution from the solid powder.
 - Consider Purity: Use a high-purity grade of the compound suitable for your application.

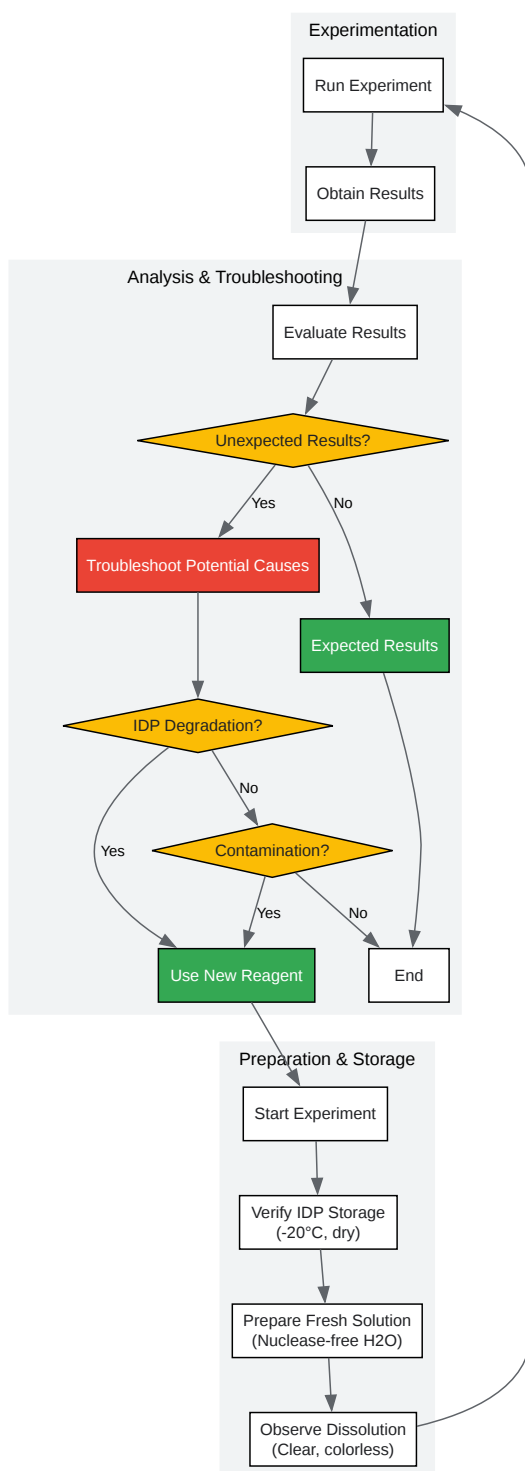
Issue 2: Difficulty dissolving the powder.

- Possible Cause: Insufficient mixing or low-quality solvent.
 - Solution:
 - Use High-Purity Water: Ensure you are using nuclease-free, high-purity water.
 - Gentle Agitation: Vortex the solution gently to aid dissolution.
 - Check for Contaminants: If the powder appears discolored or clumpy, it may be contaminated, and a new vial should be used.

Experimental Workflow & Troubleshooting Logic

The following diagram illustrates a logical workflow for troubleshooting common issues with **Inosine-5'-diphosphate disodium** salt in experimental settings.

Troubleshooting Workflow for IDP Experiments

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for experiments involving **Inosine-5'-diphosphate disodium** salt.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Inosine 5'-diphosphate =96 81012-88-6 [sigmaaldrich.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Inosine-5'-diphosphate disodium salt [myskinrecipes.com]
- 4. grsc.store [grsc.store]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Stability of disodium salt of inosine phosphate in aqueous solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Inosine-5'-diphosphate disodium shelf life and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603084#inosine-5-diphosphate-disodium-shelf-life-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com